

# Application Notes and Protocols for Preclinical Administration of Enpp-1-IN-26

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## Compound of Interest

Compound Name: *Enpp-1-IN-26*

Cat. No.: *B15575620*

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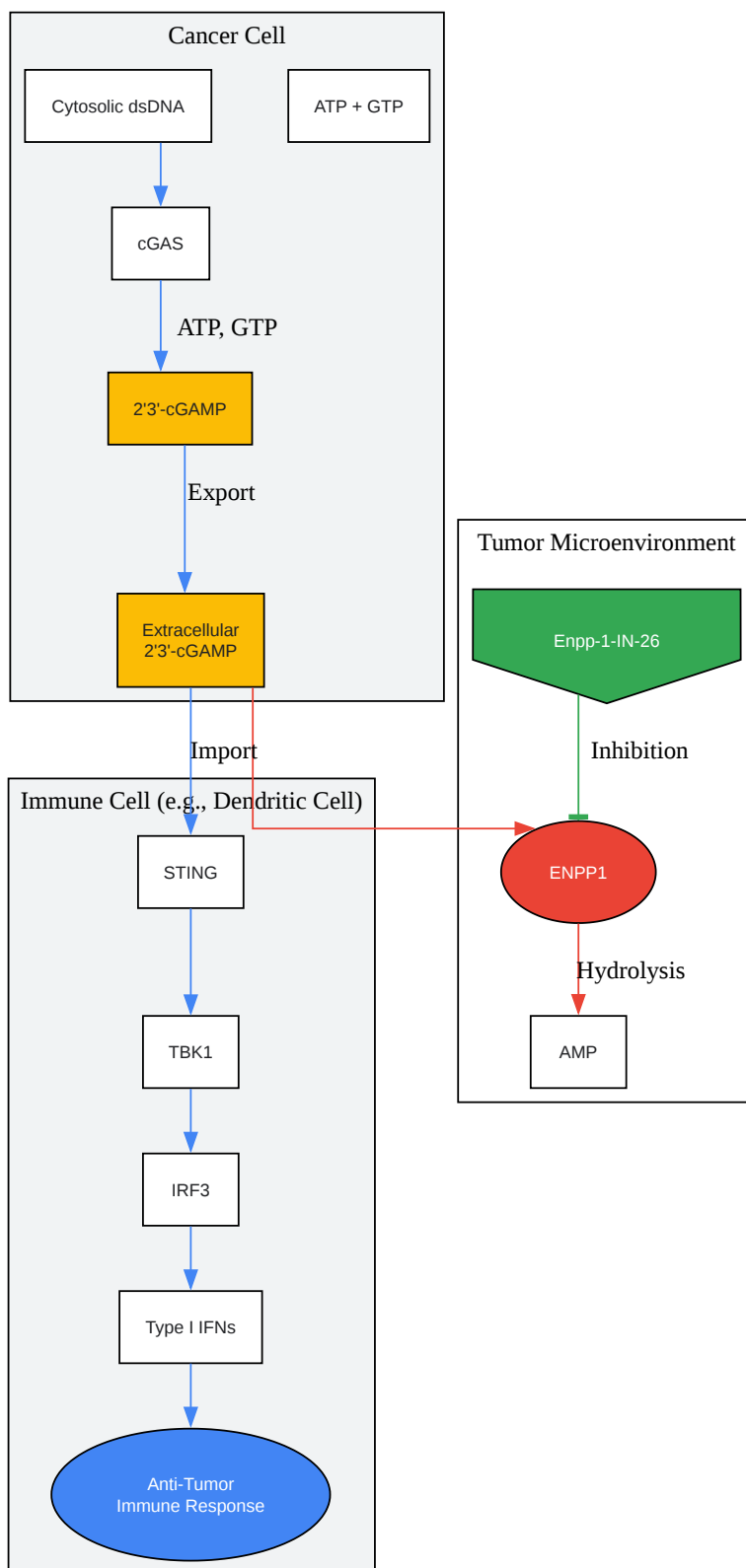
## Introduction

Ectonucleotide pyrophosphatase/phosphodiesterase-1 (ENPP1) is a type II transmembrane glycoprotein that functions as a key regulator of extracellular nucleotide metabolism.[1][2] It hydrolyzes adenosine triphosphate (ATP) to generate adenosine monophosphate (AMP) and inorganic pyrophosphate (PPi).[2] Of particular interest in immuno-oncology is ENPP1's role as the primary hydrolase of 2'3'-cyclic GMP-AMP (cGAMP), a second messenger that activates the Stimulator of Interferon Genes (STING) pathway to initiate an anti-tumor immune response.[1][3] Many solid tumors overexpress ENPP1, which leads to the degradation of extracellular cGAMP, thereby creating an immunosuppressive tumor microenvironment and allowing cancer cells to evade immune detection.[4][5]

**Enpp-1-IN-26** is a small molecule inhibitor of ENPP1. By blocking the enzymatic activity of ENPP1, **Enpp-1-IN-26** is designed to prevent the hydrolysis of cGAMP, leading to increased activation of the STING pathway, enhanced production of type I interferons, and a robust anti-tumor immune response.[4][6] These application notes provide a comprehensive guide for the preclinical evaluation of **Enpp-1-IN-26**, including detailed protocols for in vitro and in vivo studies and expected data outcomes.

## Signaling Pathways

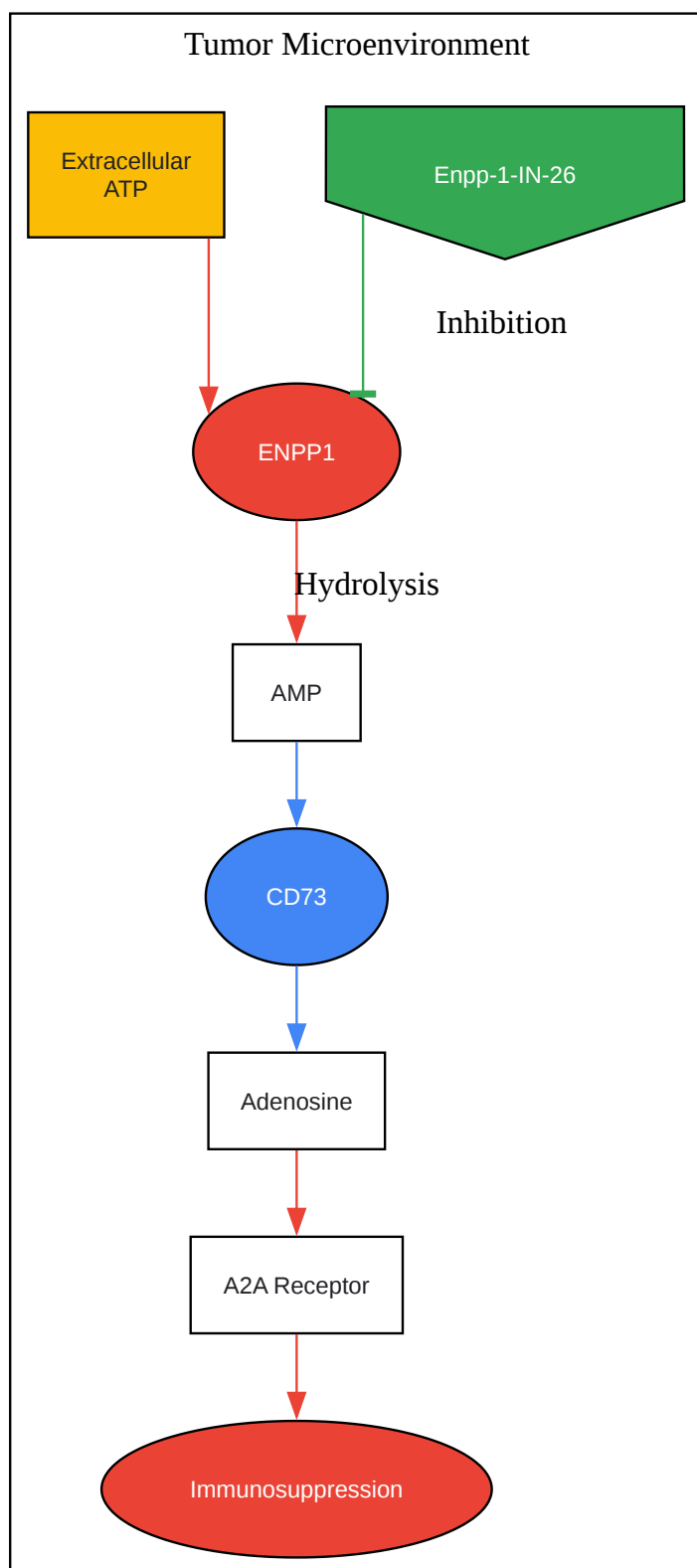
The primary mechanism of action for ENPP1 inhibitors like **Enpp-1-IN-26** is the modulation of the cGAS-STING pathway.

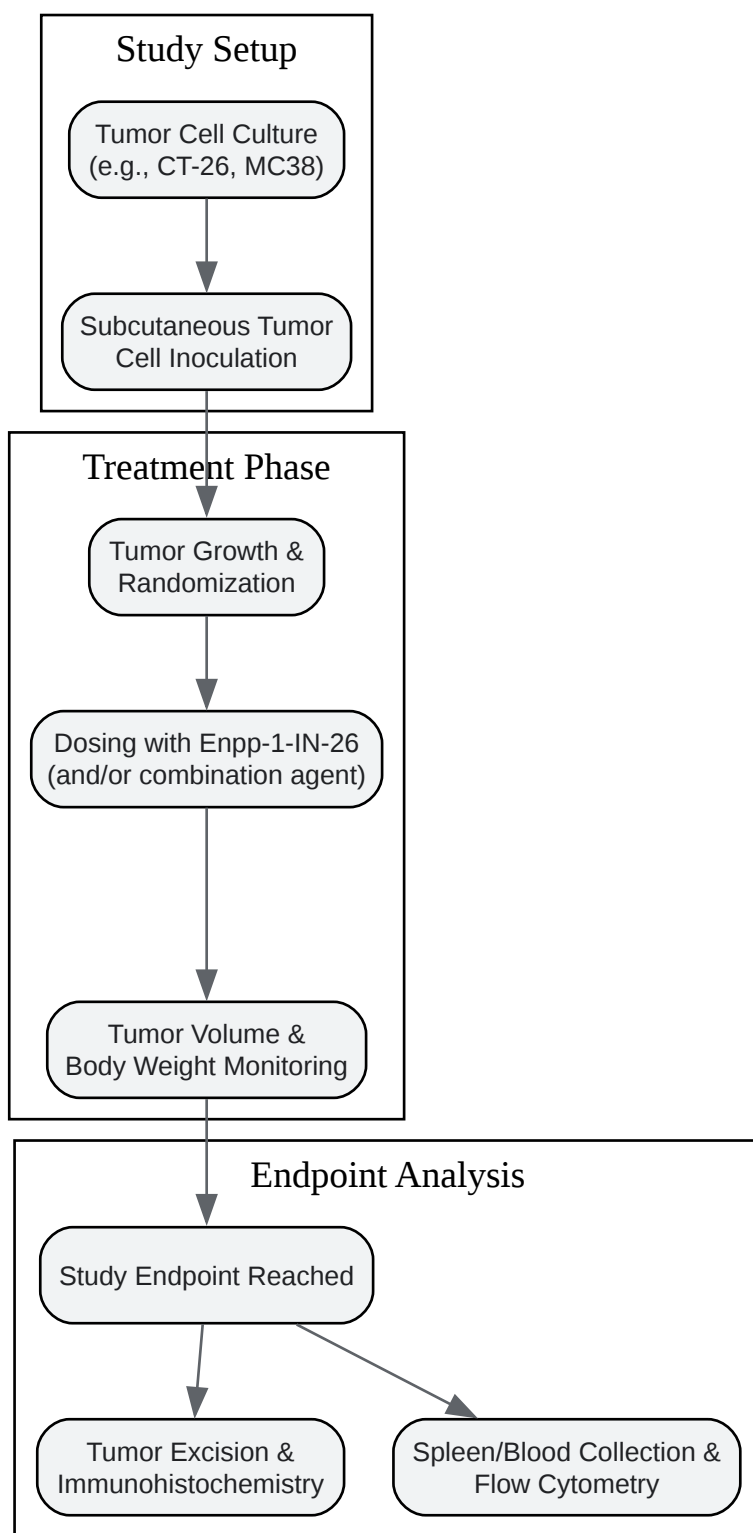


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**Caption:** cGAS-STING signaling pathway and ENPP1 inhibition.

ENPP1 also contributes to an immunosuppressive tumor microenvironment through the production of adenosine from ATP.





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